

2-Sulfanylacetohydrazide: A Versatile Heterobifunctional Linker for Bioconjugation

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Compound of Interest

Compound Name: 2-Sulfanylacetohydrazide

CAS No.: 760-30-5

Cat. No.: B1265980

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Introduction

In the rapidly advancing field of bioconjugation, the choice of a linker molecule is paramount to the successful development of targeted therapeutics, diagnostics, and research tools. An ideal linker must not only covalently attach to a biomolecule and a payload but also possess characteristics that ensure the stability of the conjugate in circulation and facilitate the specific release of the payload at the target site. **2-Sulfanylacetohydrazide** has emerged as a valuable heterobifunctional linker, offering a unique combination of a nucleophilic thiol group and a carbonyl-reactive hydrazide moiety. This dual functionality allows for a variety of conjugation strategies, including the formation of stable thioether bonds and pH-sensitive hydrazone linkages.

This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the application of **2-sulfanylacetohydrazide** in bioconjugation chemistry. We will delve into the underlying chemical principles, provide detailed, field-proven protocols for synthesis and conjugation, and discuss critical analytical techniques for the characterization of the resulting bioconjugates.

Chemical Principles and Advantages

2-Sulfanylacetohydrazide is a small molecule featuring a terminal thiol (-SH) group and a hydrazide (-CONHNH₂) group. This structure provides two orthogonal reactive handles for bioconjugation.

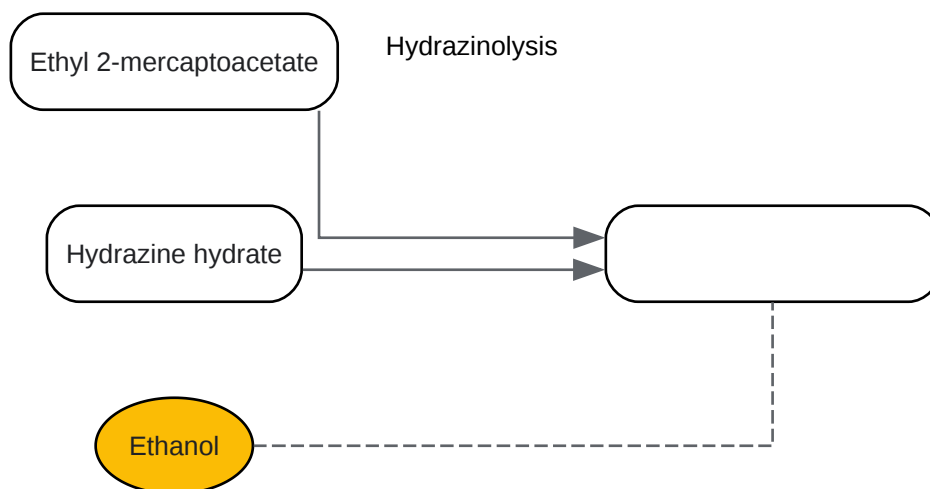
- **The Thiol Group:** The sulfhydryl group is a potent nucleophile that readily reacts with electrophiles such as maleimides to form stable thioether bonds. This reaction is highly specific and efficient, making it a cornerstone of modern bioconjugation techniques. In the context of antibody-drug conjugates (ADCs), the thiol group can be used to attach the linker to cysteine residues on the antibody, which can be made available by the reduction of interchain disulfide bonds.
- **The Hydrazide Group:** The hydrazide moiety is a strong alpha-effect nucleophile that reacts with carbonyl compounds (aldehydes and ketones) to form a hydrazone bond.^[1] This condensation reaction is particularly useful for creating pH-sensitive linkers. Hydrazone bonds are relatively stable at physiological pH (~7.4) but are susceptible to hydrolysis under the mildly acidic conditions found within endosomes (pH 5.0-6.5) and lysosomes (pH 4.5-5.0).^[2] This property allows for the targeted release of a payload inside the cell, minimizing off-target toxicity.^[3]

Key Advantages of 2-Sulfanylacetohydrazide:

- **Versatility:** The presence of two distinct reactive groups allows for flexible conjugation strategies.
- **Controlled Release:** The formation of a pH-labile hydrazone bond enables triggered payload release in acidic intracellular compartments.^[4]
- **Stability:** The thioether bond formed via the thiol group provides a stable attachment to the biomolecule.
- **Small Size:** The compact structure of the linker minimizes potential steric hindrance and impact on the biological activity of the conjugated biomolecule.

Synthesis of 2-Sulfanylacetohydrazide

The synthesis of **2-sulfanylaceto-hydrazide** is a straightforward process involving the hydrazinolysis of an ester precursor.



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Figure 1: Synthesis of **2-Sulfanylaceto-hydrazide**.

Protocol 1: Synthesis of **2-Sulfanylaceto-hydrazide**

Materials:

- Ethyl 2-mercaptoacetate
- Hydrazine hydrate (80% solution in water)
- Anhydrous ethanol
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Ice bath

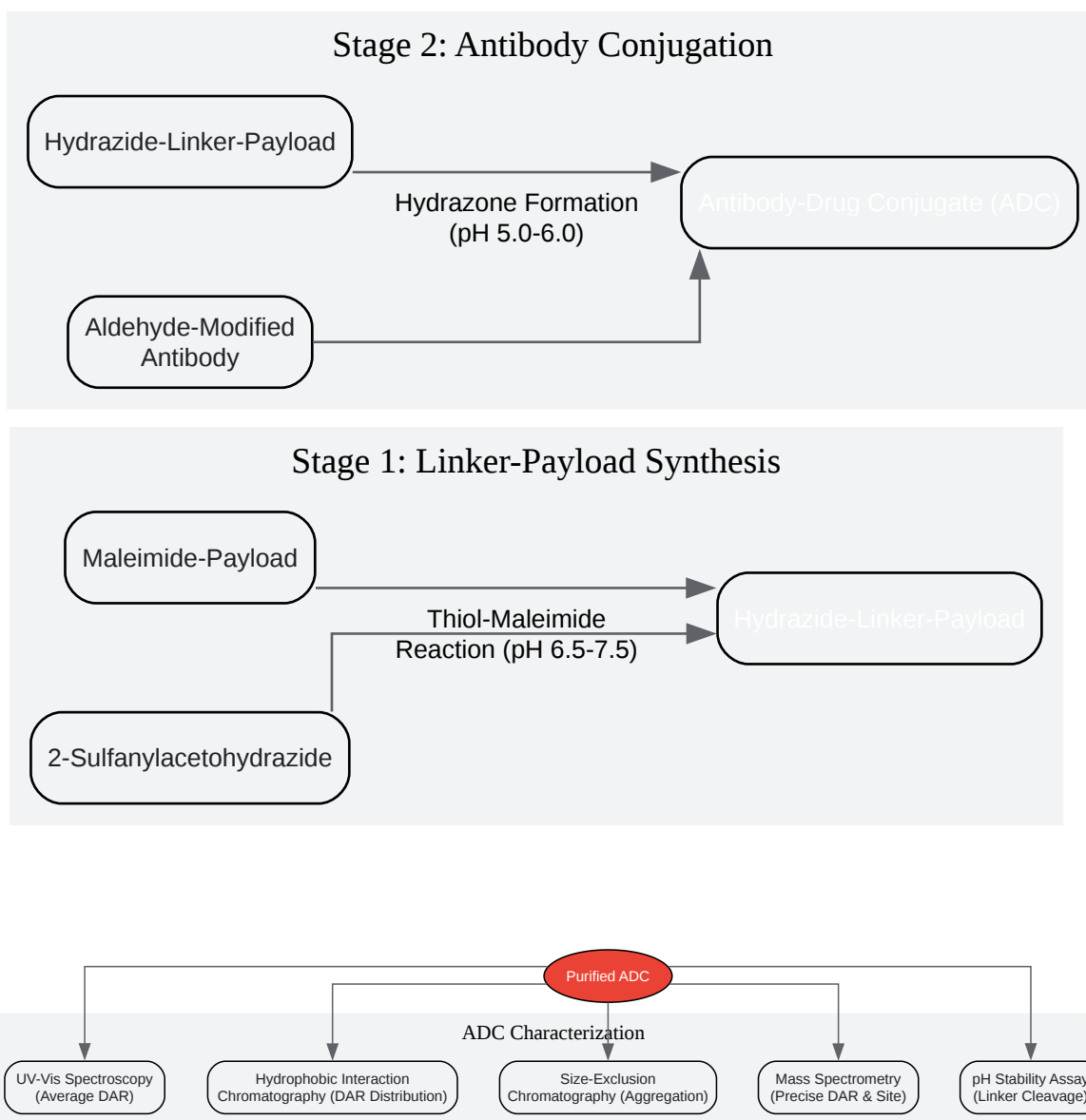
- Büchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve ethyl 2-mercaptoacetate (1 equivalent) in anhydrous ethanol.
- **Addition of Hydrazine:** Slowly add hydrazine hydrate (1.2 equivalents) to the stirred solution at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and then place it in an ice bath to precipitate the product.
- **Isolation:** Collect the white precipitate by vacuum filtration using a Büchner funnel.
- **Purification:** Wash the collected solid with cold diethyl ether to remove any unreacted starting materials and impurities.
- **Drying:** Dry the purified **2-sulfanylaceto-hydrazide** under vacuum to obtain a white crystalline solid.
- **Characterization:** Confirm the identity and purity of the product using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Application in Bioconjugation: Two-Stage Conjugation Strategy

A common and effective strategy for using **2-sulfanylaceto-hydrazide** is a two-stage process. First, the linker is reacted with a payload molecule to form a "linker-payload" intermediate. This intermediate is then conjugated to the biomolecule. Below, we detail a protocol for creating an antibody-drug conjugate (ADC) where the payload contains a maleimide group for reaction with the thiol of **2-sulfanylaceto-hydrazide**, and the antibody is modified to present an aldehyde for reaction with the hydrazide.



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Sources

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